

# Azide-PEG6-Tos storage conditions -20°C

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**Compound Focus:** Azide-PEG6-Tos

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## Technical Data for Azide-PEG6-Tos

The table below summarizes the key specifications for **Azide-PEG6-Tos** based on the manufacturer's Certificate of Analysis (CoA) [1].

Specification	Detail
Product Name	Azide-PEG6-Tos [1]
Product Number	GMSL-1080 [1]
CAS Number	906007-10-1 [1]
Long Term Storage	2-8°C [1]
Purity (HPLC)	95-98% [1]
Expiry Date	30-12-2025 (Valid for two years from manufacture if stored as recommended) [1]

## Understanding PEG Linker Storage and Handling

Based on the available data for **Azide-PEG6-Tos** and related compounds, here are some key considerations for researchers.

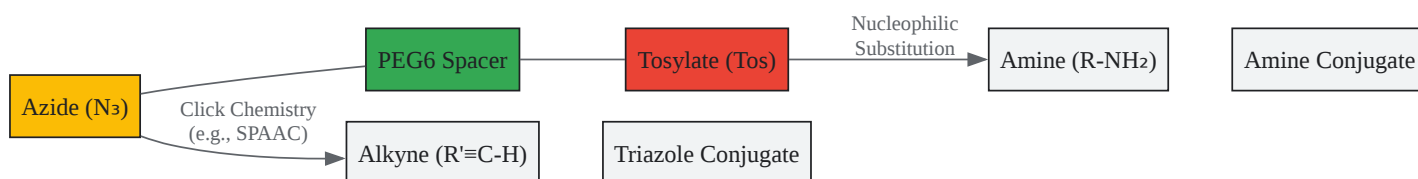
- **Official Storage Recommendation:** The manufacturer, Glyco Mindsynth, explicitly recommends storing **Azide-PEG6-Tos** at **2-8°C** (refrigerated conditions), not at -20°C [1]. Adhering to this is crucial for maintaining the stated purity and validity period [1].
- **General Handling Practices:** For similar PEG-based linkers, suppliers often recommend storing in a **dry** environment and **avoiding sunlight** to preserve their chemical integrity and reactivity [2] [3] [4].
- **Storage of Related Compounds:** The storage conditions can vary for different PEG-azide compounds. For example [2] [5]:
  - **N3-PEG6-COOH:** Store at -5°C, keep dry, and avoid sunlight [2].
  - **N3-PEG4-tBu:** Store at 2-8°C [5] [6].

## Research Context and Applications

**Azide-PEG6-Tos** is a bifunctional linker critical in bioconjugation and chemical synthesis [7].

- **Functional Groups:** This molecule contains two key functional groups [1]:
  - **Azide (N<sub>3</sub>):** Can undergo "Click Chemistry" reactions, such as strain-promoted alkyne-azide cycloaddition (SPAAC) with DBCO or BCN groups, to form stable triazole linkages without the need for cytotoxic copper catalysts [2] [7].
  - **Tosylate (Tos):** Acts as a superior leaving group and is highly reactive with nucleophiles like amines and alcohols, facilitating alkylation reactions [1].
- **Role of the PEG Spacer:** The six-unit polyethylene glycol (PEG) chain serves as a hydrophilic spacer that improves water solubility, reduces aggregation of conjugated molecules, and provides flexibility, which can be crucial for the efficiency of the final bioconjugate [7].

The following diagram illustrates the structure of **Azide-PEG6-Tos** and its potential reaction with an amine via the tosylate group, and an alkyne via the azide group.



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## Experimental Design Considerations

When planning experiments with **Azide-PEG6-Tos**, consider the following protocols based on standard practices for such linkers.

- **Reaction with Amines (Tosylate Chemistry):** The tosylate group is highly reactive. A typical reaction can be performed by dissolving **Azide-PEG6-Tos** and the amine nucleophile (often with an excess of 1.1-2.0 equivalents) in an anhydrous polar aprotic solvent like DMF or ACN. A base such as diisopropylethylamine (DIPEA) or triethylamine (TEA) is added to scavenge the acid generated. Reactions are often run at room temperature or with mild heating and monitored by TLC or LC-MS until completion [1].
- **Click Chemistry (Azide Chemistry):** The azide terminus can react with cyclooctynes like DBCO or BCN in water or buffer solutions without catalysts. This strain-promoted alkyne-azide cycloaddition (SPAAC) is highly specific and bio-orthogonal. Reactions are typically performed at neutral pH and room temperature, with the progress trackable by the disappearance of the starting materials [2] [7].
- **Purification and Analysis:** Crude products can be purified using standard techniques like precipitation or chromatography. The final conjugates should be characterized to confirm structure and purity, leveraging the analytical data (HPLC, Mass, <sup>1</sup>H NMR) provided in the CoA for the starting material [1].

## Summary

- For **Azide-PEG6-Tos**, the manufacturer's recommended storage condition is **2-8°C**, not -20°C [1].
- This compound is a versatile tool for synthesizing probes and PROTACs, leveraging robust tosylate and click chemistry azide reactions [1] [7].
- Always consult the latest Certificate of Analysis for the specific batch you are using, as storage conditions and stability can be formulation-dependent.

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To cite this document: Smolecule. [Azide-PEG6-Tos storage conditions -20°C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b520180#azide-peg6-tos-storage-conditions-20-c>]

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